

# Diastereoselective Synthesis of Dimethyl Cyclopropane-1,1-dicarboxylates: Application Notes and Protocols

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## Compound of Interest

Compound Name: *Dimethyl cyclopropane-1,1-dicarboxylate*

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This document provides detailed application notes and experimental protocols for the diastereoselective synthesis of **dimethyl cyclopropane-1,1-dicarboxylates**. These compounds are valuable building blocks in medicinal chemistry and materials science due to their rigid structures and unique chemical properties. The following sections detail three primary synthetic strategies: Michael Initiated Ring Closure (MIRC), the Corey-Chaykovsky reaction, and Rhodium-catalyzed cyclopropanation.

## Michael Initiated Ring Closure (MIRC) Reactions

The Michael Initiated Ring Closure (MIRC) reaction is a powerful and versatile method for the synthesis of cyclopropanes.<sup>[1][2][3]</sup> This reaction involves the conjugate addition of a nucleophile to an electron-deficient alkene (Michael acceptor), followed by an intramolecular nucleophilic substitution that closes the three-membered ring.<sup>[2]</sup> For the synthesis of **dimethyl cyclopropane-1,1-dicarboxylates**, this typically involves the reaction of a malonic ester derivative with an activated alkene.

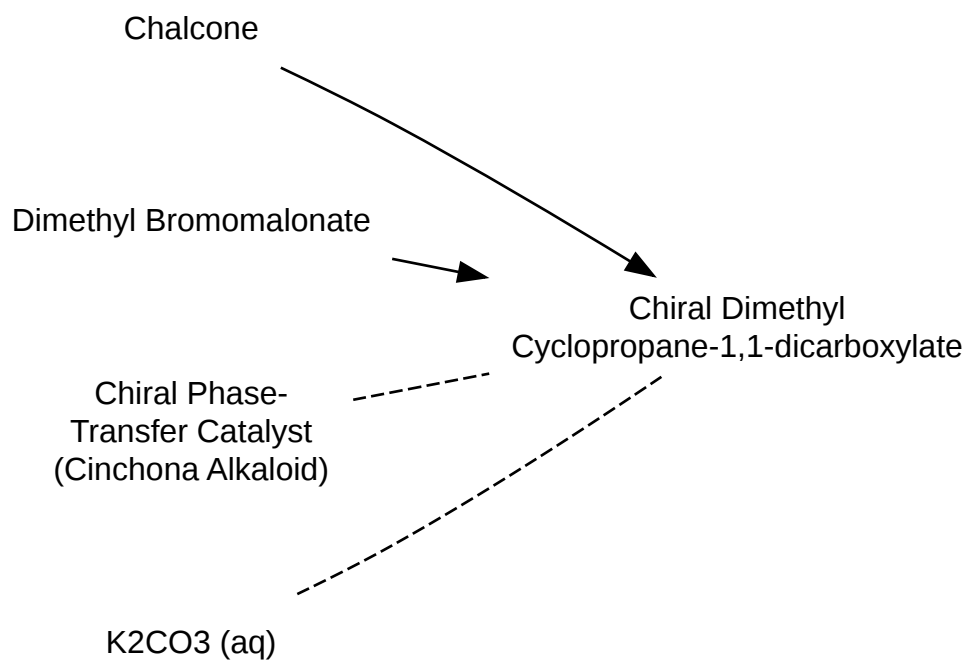
A highly effective MIRC approach for synthesizing highly substituted cyclopropanes is the asymmetric phase-transfer catalyzed reaction of bromomalonates with chalcones.<sup>[1][4]</sup> This

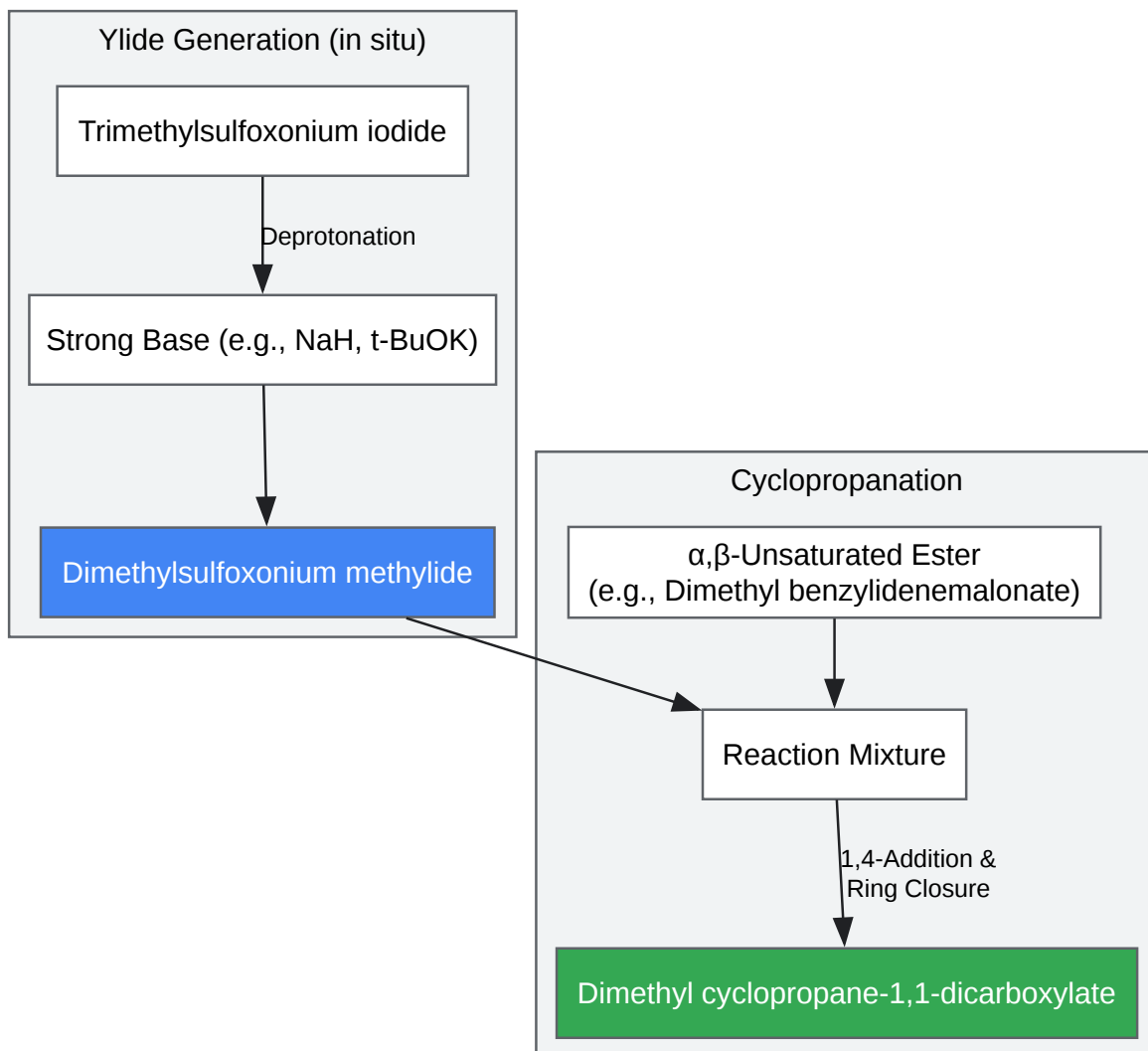
method utilizes a chiral cinchona alkaloid-derived ammonium salt as a phase-transfer catalyst to control the stereochemistry of the product.[\[1\]](#)

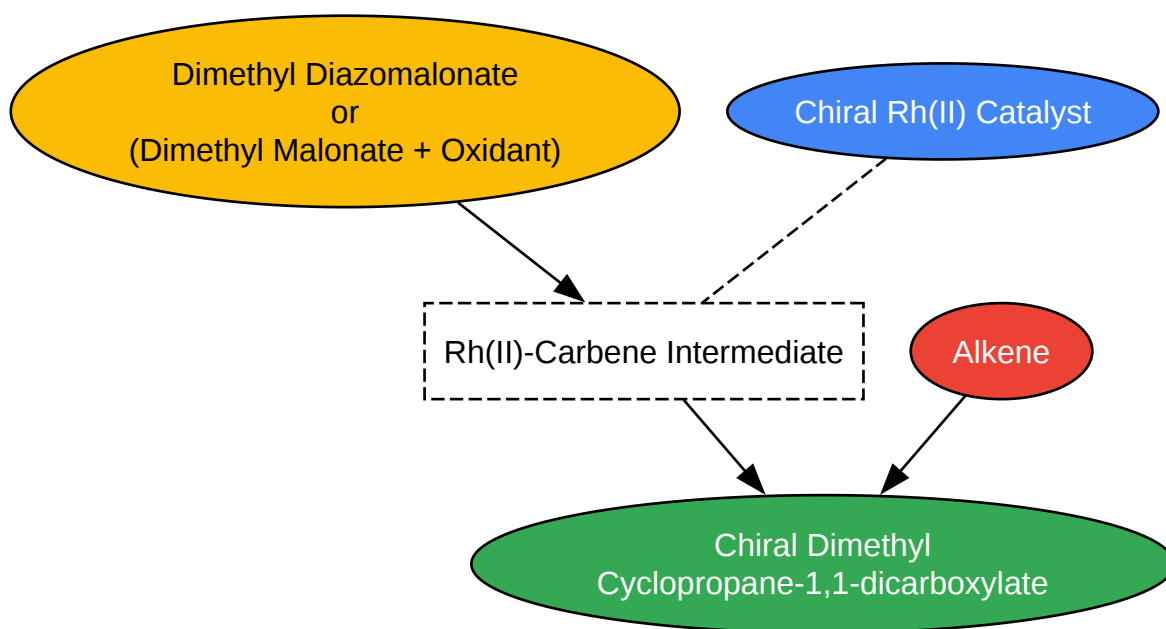
## Asymmetric Phase-Transfer Catalyzed Cyclopropanation of Chalcones with Dimethyl Bromomalonate

This protocol describes the enantioselective synthesis of 1,2-diaryl-3,3-bis(methoxycarbonyl)cyclopropanes from chalcones and dimethyl bromomalonate under phase-transfer catalysis. The use of a bifunctional cinchona alkaloid catalyst containing a free hydroxyl group is key to achieving high yields and enantioselectivities.[\[1\]](#)

Reaction Scheme:







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